

Technical Procurement Guide: Benzofuran-5-ylmethanesulfonyl Chloride Reagents

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Compound of Interest

Compound Name: *Benzofuran-5-ylmethanesulfonyl chloride*
Cat. No.: *B13558745*

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Executive Summary

Benzofuran-5-ylmethanesulfonyl chloride is a specialized heterocyclic building block used primarily in medicinal chemistry for sulfonylation reactions, particularly in the synthesis of anti-arrhythmic agents (e.g., Dronedarone analogs) and kinase inhibitors.^{[1][2][3]}

Market Status:

- Availability: Low.^[1] Often "Made to Order" or available only in milligram quantities from catalog vendors.^[1]
- Price Point: High. Retail pricing averages 500 per gram for catalog quantities.^[1]
- Critical Alert: There is significant nomenclature confusion in vendor catalogs. Many suppliers list Benzofuran-5-sulfonyl chloride (CAS 869885-60-9, no methyl spacer) under the synonym **Benzofuran-5-ylmethanesulfonyl chloride**.^[1] Researchers must verify the CAS and molecular structure before procurement.^[1]

Part 1: Chemical Identity & Nomenclature Alert

Before sourcing, you must distinguish between the two structural variants often sold under similar names.

The Direct Analog (Commercially Dominant)[1]

- Chemical Name: Benzofuran-5-sulfonyl chloride[1][3][4]
- CAS Number:[1][2][3][5][6]
- Formula:
- Molecular Weight: 216.64 g/mol [1]
- Structure: Sulfonyl chloride group attached directly to the C5 position of the benzofuran ring. [1]
- Vendor Status: Frequently mislabeled as the "methanesulfonyl" variant.[1]

The Methylene Homolog (Specific Target)[1]

- Chemical Name: **Benzofuran-5-ylmethanesulfonyl chloride**[1][2][3][5][6]
- Theoretical CAS: (Rare/Custom Synthesis)
- Formula:
- Molecular Weight: 230.67 g/mol [1]
- Structure: Sulfonyl chloride group attached to C5 via a methylene () spacer.[1]
- Vendor Status: Rare.[1] Usually requires custom synthesis or specific inquiry.

Recommendation: If your SAR (Structure-Activity Relationship) study requires the flexible methylene spacer, do not rely on the product name alone.[1] Confirm the structure via CAS 869885-60-9 (Direct) vs. custom requests.

Part 2: Market Analysis (Price & Availability)[1]

The following data reflects current market conditions for the commercially available CAS 869885-60-9 (Direct Analog).

Price Tiers (Catalog Scale)

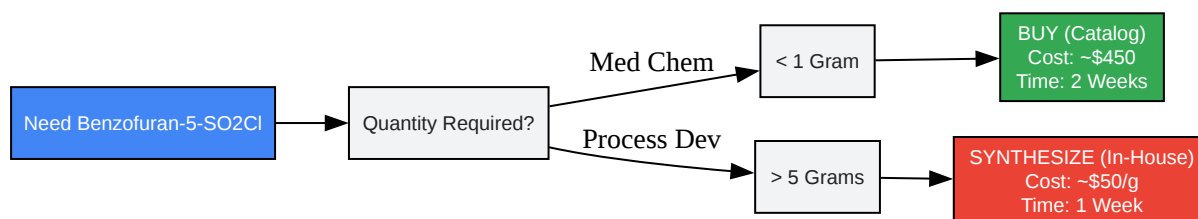
Quantity	Estimated Price Range (USD)	Unit Cost (USD/g)	Notes
50 mg	\$120 – \$180	\$2,400 – \$3,600	High markup for R&D samples.[1]
250 mg	\$250 – \$350	\$1,000 – \$1,400	Standard medicinal chemistry scale.[1]
1 gram	\$400 – \$550	\$400 – \$550	Best value for catalog orders.[1]
Bulk (>10g)	Inquire	~\$80 – \$150	Requires lead time (2–4 weeks).[1]

Sourcing Strategy & Lead Times[1]

- Stock Status: Most US/EU vendors (Sigma, Fisher) do not hold significant domestic stock.[1] They act as distributors for Asian manufacturers (e.g., BLD Pharm, Enamine, MolCore).[1]
- Lead Time:
 - In-Stock (Domestic): 1–3 Days (Rare).[1]
 - Factory Stock (China/India): 2–3 Weeks.
 - Custom Synthesis: 6–8 Weeks.[1]

Decision Matrix: Sourcing vs. Synthesis

The high cost (\$450/g) drives many labs to synthesize this reagent in-house if >5g is needed.
[1]



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Figure 1: Strategic decision tree for sourcing benzofuran sulfonyl chlorides based on scale and cost-efficiency.

Part 3: Technical Specifications & Stability[1]

Physical Properties

- Appearance: White to pale yellow crystalline solid.[1]
- Solubility: Soluble in DCM, THF, Ethyl Acetate.[1] Reacts violently with water/alcohols.[1]
- Purity Markers:
 - ¹H-NMR: Check for benzofuran protons (aromatic region 6.5–8.0 ppm).[1]
 - Impurity: Benzofuran-5-sulfonic acid (broad peak >10 ppm or baseline drift) indicates hydrolysis.[1]

Stability & Storage (Critical)

Sulfonyl chlorides are highly moisture-sensitive.[1]

- Hydrolysis: Rapidly degrades to sulfonic acid and HCl upon exposure to atmospheric moisture.[1]
- Storage Protocol:
 - Store at 2–8°C (Refrigerated).
 - Keep under inert atmosphere (Argon or Nitrogen).[1]

- Seal with Parafilm/electrical tape to prevent moisture ingress.[1]
- Re-test purity if the bottle has been open for >1 month.

Part 4: Synthesis & Handling Protocols

If commercial availability is low or cost is prohibitive, the following synthetic routes are established.

Route A: Synthesis of Benzofuran-5-sulfonyl chloride (Direct)

Mechanism: Diazotization of 5-aminobenzofuran followed by Meerwein sulfonation.[1] Direct chlorosulfonation of benzofuran is not recommended due to acid-catalyzed polymerization of the furan ring.[1]

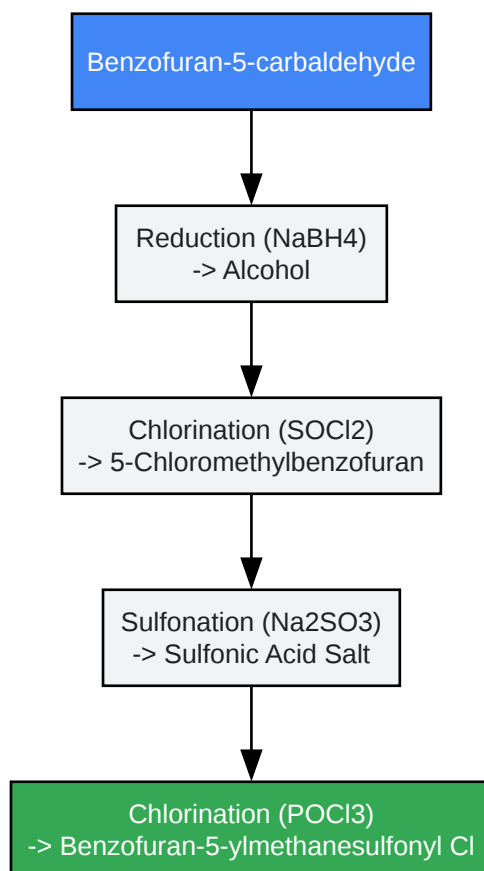
- Precursor: 5-Aminobenzofuran.[1]
- Diazotization:
,
,
.[1]
- Sulfonylation: React diazonium salt with

in acetic acid/

(Meerwein reaction).
- Yield: Typically 60–75%.[1]

Route B: Synthesis of Benzofuran-5-ylmethanesulfonyl chloride (Homolog)

Mechanism: Functionalization of the methyl group via chloromethylation or reduction of the aldehyde.[1]



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Figure 2: Synthetic pathway for the methylene homolog variant.

Handling Protocol for Reactions

When using this reagent in sulfonylation (e.g., reacting with an amine):

- Solvent: Use anhydrous DCM or THF.[1]
- Base: Use a non-nucleophilic base (TEA, DIPEA, or Pyridine) to scavenge HCl.[1]
- Temperature: Maintain 0°C during addition to prevent side reactions (e.g., sulfene formation or decomposition).
- Quench: Quench with saturated solution, not water, to neutralize acid byproducts gently.

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